

3-Methoxyphenol physical and chemical properties

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Compound of Interest

Compound Name: 3-Methoxyphenol

Cat. No.: B1666288

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An In-depth Technical Guide to **3-Methoxyphenol**: Physical and Chemical Properties

Introduction

3-Methoxyphenol, also known as m-methoxyphenol or resorcinol monomethyl ether, is an aromatic organic compound with the chemical formula $C_7H_8O_2$.^{[1][2][3]} It belongs to the class of phenols and is characterized by a phenol ring substituted with a methoxy group at the meta-position.^{[4][5]} This compound serves as a versatile intermediate in the synthesis of various pharmaceuticals and antioxidants. It is also utilized as a flavoring agent. **3-Methoxyphenol** is a colorless to light pink or brown liquid with a sweet, phenolic odor.

Physical Properties

The physical properties of **3-Methoxyphenol** are summarized in the table below, providing key data for researchers and drug development professionals.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₈ O ₂	
Molecular Weight	124.14 g/mol	
Appearance	Amber liquid; Clear dark red liquid; Clear pink-reddish to brown liquid	
Odor	Sweet phenolic odor	
Melting Point	< -17 °C (< 1.4 °F)	
Boiling Point	244 °C (471.2 °F) at 760 mmHg; 113-115 °C at 5 mmHg	
Density	1.131 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.552	
Vapor Pressure	0.02 mmHg	
Vapor Density	1.131	
Flash Point	> 112 °C (> 230 °F)	
Solubility	Slightly soluble in water; Soluble in DMSO, chloroform, and ethyl acetate	

Chemical Properties

The chemical characteristics of **3-Methoxyphenol** are crucial for its application in synthesis and drug development.

Property	Value	Source(s)
pKa	9.65 at 25 °C	
LogP	1.340	
InChI	InChI=1S/C7H8O2/c1-9-7-4-2-3-6(8)5-7/h2-5,8H,1H3	
InChIKey	ASHGTJPOSUFTGB-UHFFFAOYSA-N	
SMILES	COC1=CC=CC(=C1)O	
Reactivity	Incompatible with bases, acid anhydrides, and acid chlorides	

Experimental Protocols

Synthesis of 3-Methoxyphenol via Selective Methylation

A common method for the synthesis of **3-Methoxyphenol** is the selective methylation of resorcinol using dimethyl sulfate. An optimized protocol aims to improve the yield by utilizing a phase transfer catalyst.

Materials and Equipment:

- Resorcinol
- Dimethyl sulfate
- Toluene
- Sodium hydroxide (NaOH) solution (2 mol/L)
- Tetrabutylammonium bromide (TBAB) as a phase transfer catalyst
- Ice acetic acid
- Anhydrous sodium sulfate

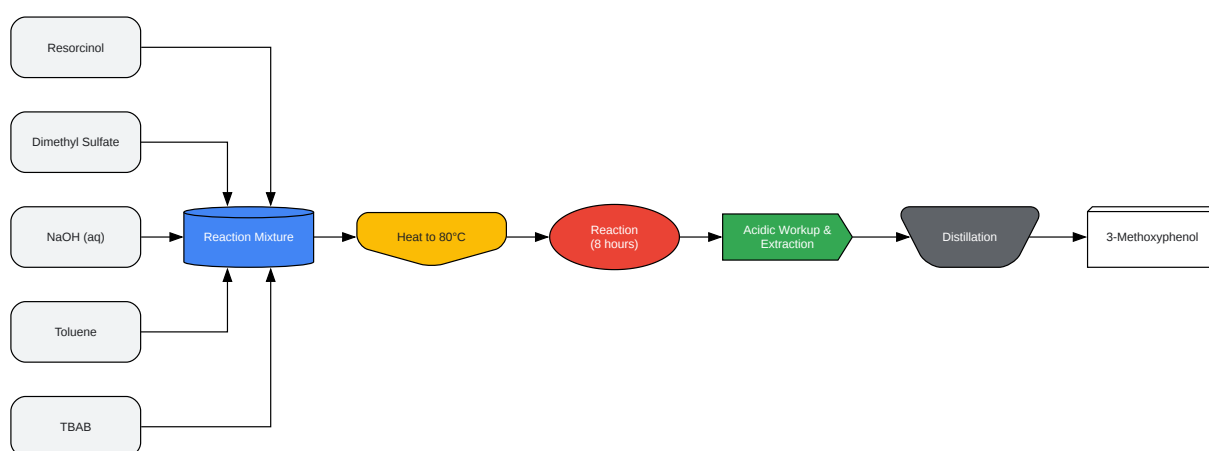
- 250 mL three-necked flask
- Stirrer
- Reflux condenser
- Dropping funnel
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- To a 250 mL three-necked flask, add 11g (0.1 mol) of resorcinol, 0.5g of the phase transfer catalyst (TBAB), 50 mL of toluene, and 50 mL of 2 mol/L sodium hydroxide solution.
- Stir the mixture and heat it to 80°C.
- Add 15.1 g (0.12 mol) of dimethyl sulfate dropwise into the flask.
- After the addition is complete, continue the reaction for 8 hours.
- After cooling, neutralize the mixture to a weak acidity with ice acetic acid.
- Separate the organic phase and extract the aqueous phase with 25 mL of toluene.
- Combine the organic phases, wash with water and then with a saturated sodium chloride solution.
- Dry the organic phase with anhydrous sodium sulfate.
- Remove the toluene under reduced pressure using a rotary evaporator.

- Perform a reduced pressure distillation and collect the fraction at 115-118°C (0.67 kPa) to obtain the **3-Methoxyphenol** product.

Expected Yield: Approximately 66% with a purity of >96%.



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Caption: Workflow for the synthesis of **3-Methoxyphenol**.

Reactivity and Chemical Behavior

3-Methoxyphenol exhibits reactivity characteristic of both phenols and ethers. The hydroxyl group can undergo deprotonation in the presence of a base, and the aromatic ring is susceptible to electrophilic substitution. The methoxy group is an electron-donating group through resonance and an electron-withdrawing group through induction. This electronic

influence directs electrophilic substitution primarily to the ortho and para positions relative to the hydroxyl and methoxy groups.

Safety and Handling

3-Methoxyphenol is classified as a hazardous substance. It is harmful if swallowed, inhaled, or in contact with skin. It can cause serious eye damage and skin irritation.

Precautionary Measures:

- **Personal Protective Equipment (PPE):** Wear protective gloves, clothing, eye, and face protection.
- **Handling:** Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product. Use only outdoors or in a well-ventilated area.
- **Storage:** Keep the container tightly closed in a dry, cool, and well-ventilated place. Store away from incompatible materials such as bases, acid anhydrides, and acid chlorides.

Applications

3-Methoxyphenol is a valuable building block in organic synthesis with several applications:

- **Pharmaceuticals:** It serves as an intermediate in the synthesis of various medicinal compounds.
- **Antioxidants:** It is used in the production of antioxidants.
- **Flavoring Agents:** It is used as a flavoring agent in the food and beverage industry.
- **Chemical Synthesis:** It is used in the synthesis of C(4) symmetric calixresorcinarenes, 2-nitroso-5-methoxyphenol, and 6-methoxy-2(3H)-benzoxazolone.

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